

Protocol for Dissolving and Storing UBP316

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Compound of Interest

Compound Name: UBP316

Cat. No.: B7909889

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Introduction

UBP316 is a highly potent and selective antagonist for the GluK1 (formerly GluR5) subunit of the kainate receptor. Its selectivity makes it a valuable tool in neuroscience research for investigating the physiological and pathological roles of GluK1-containing kainate receptors. Proper handling, dissolution, and storage of **UBP316** are critical to ensure its stability and the reproducibility of experimental results. This document provides a detailed protocol for the effective solubilization and storage of **UBP316**.

Chemical Properties

Property	Value
CAS Number	936095-50-0
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₆ S
Molecular Weight	429.45 g/mol

Data on Solubility and Storage

The following table summarizes the known solubility and storage conditions for **UBP316**. It is crucial to use this information to prepare fresh solutions or store stock solutions appropriately to maintain the compound's integrity.

Parameter	Solvent/Condition	Value/Specification	Citation
Solubility	DMSO	≥ 2 mg/mL (4.66 mM)	[1]
(with assistance)	(Requires ultrasonic agitation, warming, and heating to 60°C for full dissolution at higher concentrations)	[1]	
Formulation 1	≥ 0.2 mg/mL	[1]	
(10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	[1]		
Formulation 2	≥ 0.2 mg/mL	[1]	
(10% DMSO, 90% (20% SBE-β-CD in Saline))	[1]		
Formulation 3	≥ 0.2 mg/mL	[1]	
(10% DMSO, 90% Corn Oil)	[1]		
Storage (Powder)	-20°C	2 years	
Storage (Solution)	In DMSO at 4°C	2 weeks	
In DMSO at -80°C	6 months		

Experimental Protocols

Materials and Equipment

- **UBP316** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Water bath or heat block
- Sonicator (optional, but recommended for higher concentrations)
- Calibrated pipettes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a **UBP316** Stock Solution in DMSO

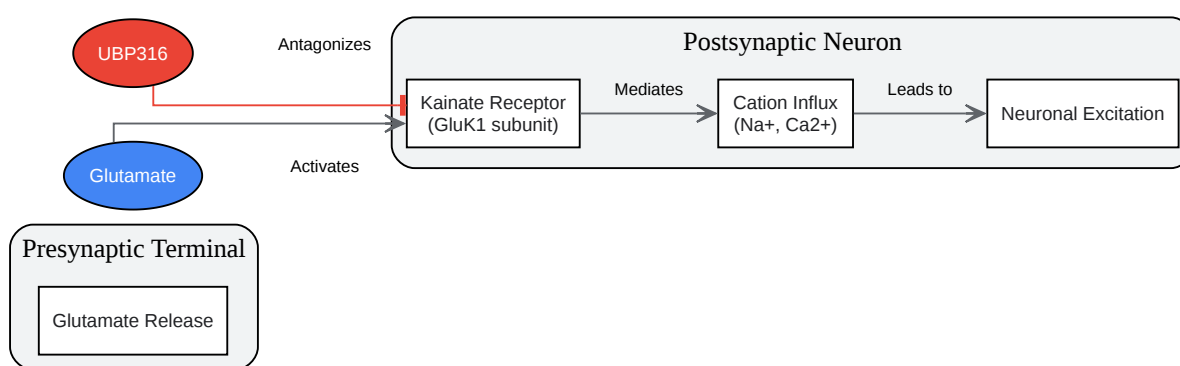
This protocol describes the preparation of a 10 mM stock solution of **UBP316** in DMSO.

- Pre-dissolution Preparation:
 - Equilibrate the **UBP316** powder to room temperature before opening the vial to prevent condensation.
 - Ensure that the DMSO is anhydrous, as hygroscopic DMSO can significantly impact solubility.^[1] It is recommended to use a fresh, unopened bottle or an aliquot from a properly stored stock of anhydrous DMSO.
- Weighing the Compound:
 - Accurately weigh the desired amount of **UBP316** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.29 mg of **UBP316**.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the **UBP316** powder. For a 10 mM solution from 4.29 mg of **UBP316**, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes.
 - For concentrations at or above 2 mg/mL, warming the solution to 60°C in a water bath or on a heat block is recommended to aid dissolution.^[1]

- If precipitation is observed, sonication can be used in conjunction with warming to facilitate complete solubilization.^[1]
- Verification of Dissolution:
 - Visually inspect the solution to ensure that it is clear and free of any particulate matter.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or vials. This will minimize freeze-thaw cycles and reduce the risk of contamination.
 - For short-term storage (up to 2 weeks), store the aliquots at 4°C.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.

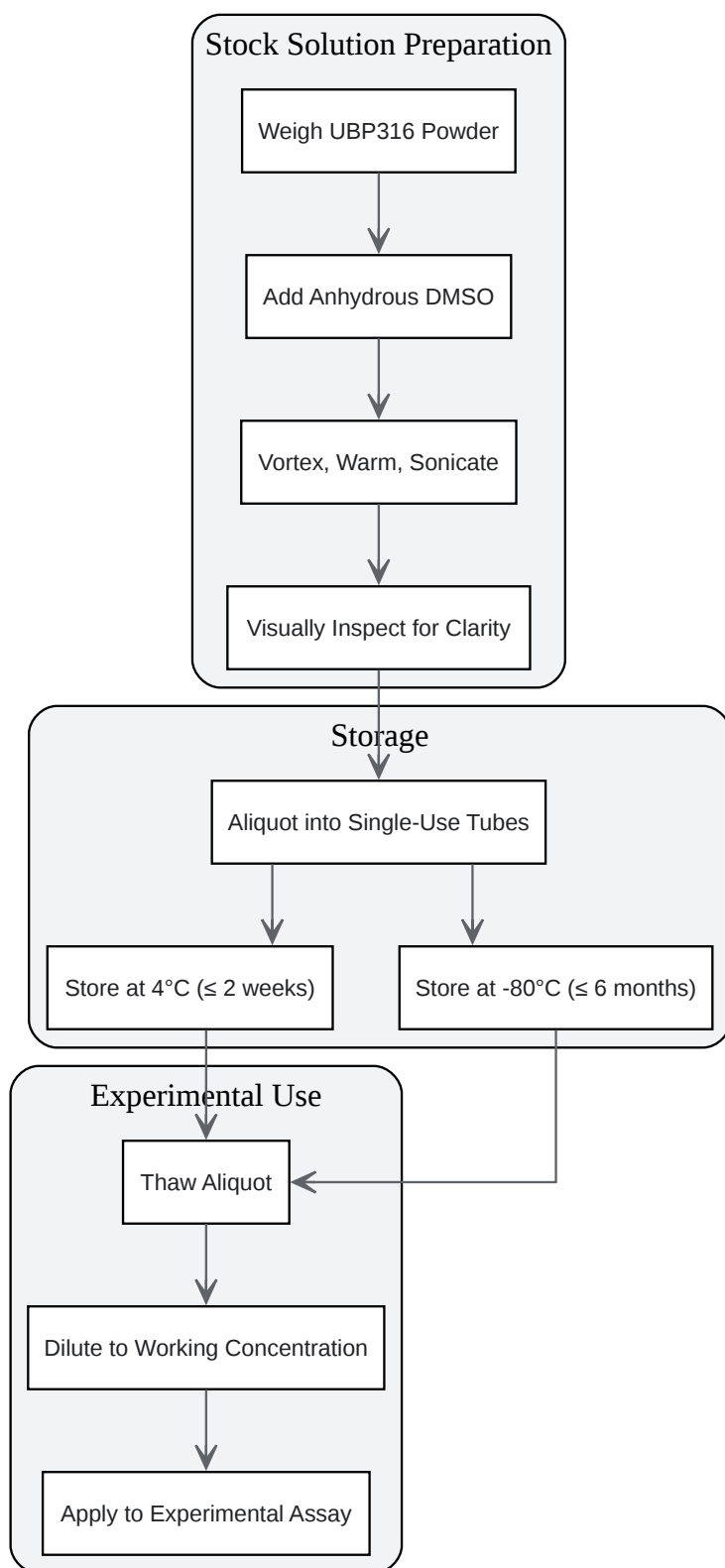
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the role of **UBP316** in signaling pathways and the experimental workflow for its preparation and use.



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Caption: **UBP316**'s role in antagonizing the GluK1 subunit of the kainate receptor.



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Caption: Workflow for the preparation and storage of **UBP316** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
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